

Application of sodium gallate in studying oxidative stress in cell cultures.

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Compound of Interest

Compound Name: **Sodium gallate**

Cat. No.: **B1262042**

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Application Notes: Sodium Gallate in Oxidative Stress Studies

Introduction

Oxidative stress, resulting from an imbalance between the production of reactive oxygen species (ROS) and the cell's ability to detoxify these reactive products, is a critical factor in cellular damage and the pathogenesis of numerous diseases.^{[1][2]} In cell culture, oxidative stress can be induced by various stimuli and can lead to apoptosis, necrosis, and senescence. **Sodium gallate**, the sodium salt of gallic acid, is a water-soluble antioxidant that serves as an excellent tool for studying the mechanisms of oxidative stress and cytoprotection in vitro.^[3] Its structure, featuring three hydroxyl groups on a benzene ring, enables it to effectively scavenge free radicals, making it a valuable compound for researchers in cell biology and drug development.^[3]

Mechanism of Action

The primary antioxidant mechanism of **sodium gallate** is its function as a free radical scavenger. The three phenolic hydroxyl groups on its aromatic ring can readily donate hydrogen atoms to unstable free radicals (e.g., superoxide anion, hydroxyl radical). This process neutralizes the radicals, terminating the damaging chain reactions of oxidation.^{[3][4][5]} Upon donating a hydrogen atom, the **sodium gallate** molecule forms a more stable, less reactive phenoxy radical, which prevents the propagation of further oxidative damage.

Radical Scavenging by Sodium Gallate

Sodium Gallate
(with -OH groups)

↓
H[•] donation

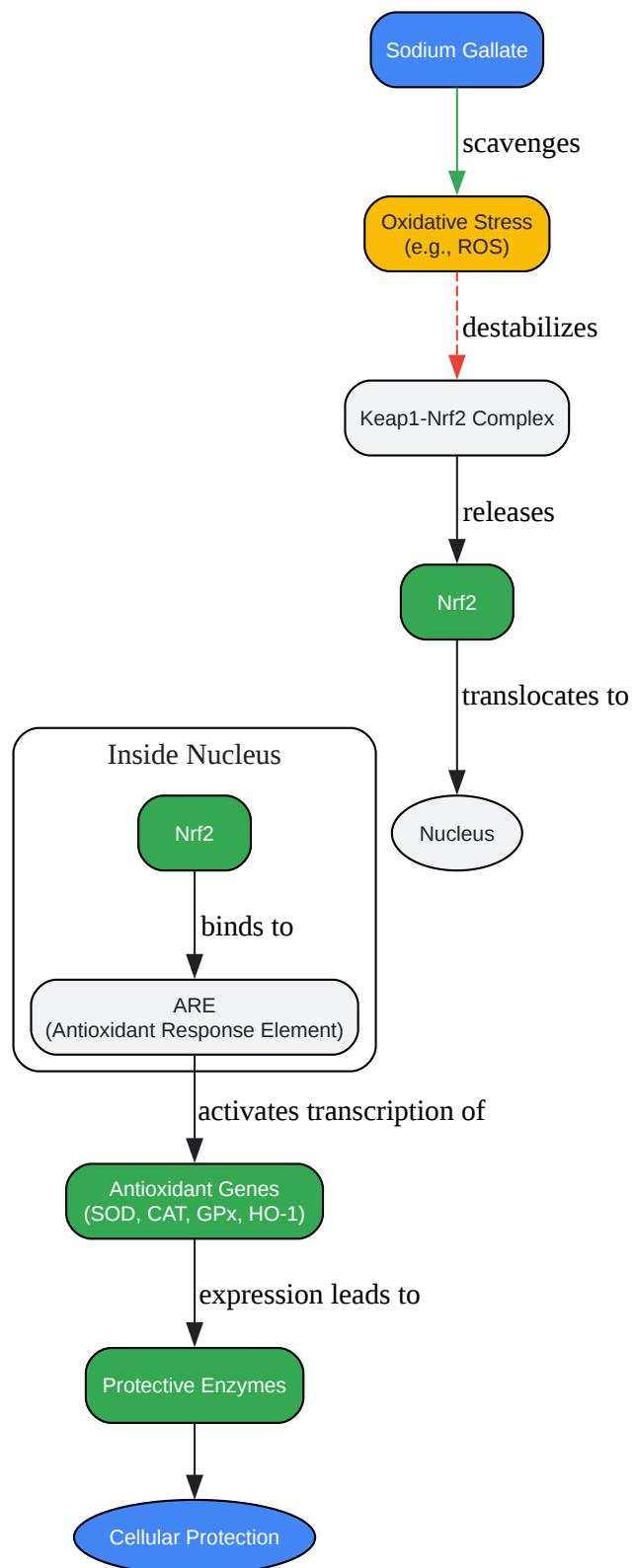
Stable Gallate Radical

Free Radical
(e.g., ROO[•])

↓
H[•] acceptance

Neutralized Molecule
(e.g., ROOH)





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